Introduction: A Potent Derivative in DNA Synthesis Inhibition

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Compound of Interest

Compound Name:	*1-Hydroxy-1-methylurea*
CAS No.:	*7433-43-4*
Cat. No.:	*B132013*

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1-Hydroxy-1-methylurea is a methylated derivative of hydroxyurea, a compound with established anticancer activity.[1] Like its parent compound, **1-Hydroxy-1-methylurea**'s primary therapeutic effect stems from its ability to impair DNA replication, a critical process for the proliferation of cancer cells.[1][2] Its mechanism is centered on the targeted inhibition of a crucial enzyme in the DNA synthesis pathway, leading to cell cycle arrest and the induction of apoptosis. This guide elucidates this core mechanism, explores the downstream cellular consequences, and provides methodologies for empirical validation.

Physicochemical Properties

A foundational understanding of a compound's properties is critical for its application in research and development. The key characteristics of **1-Hydroxy-1-methylurea** are summarized below.

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Property	Value	Source
IUPAC Name	1-hydroxy-1-methylurea	[3]
Synonyms	N-Hydroxy-N-methylurea, 1-Methylhydroxyurea	[1][3]
CAS Number	7433-43-4	[1][3]
Molecular Formula	$C_2H_6N_2O_2$	[1][3]
Molecular Weight	90.08 g/mol	[1][3]
Form	White to Off-White Solid	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]

Core Mechanism: Quenching the Engine of DNA Synthesis

The principal target of **1-Hydroxy-1-methylurea** is Ribonucleotide Reductase (RNR), an enzyme indispensable for DNA synthesis and repair.[4][5] RNR catalyzes the conversion of ribonucleotides (NDPs) to deoxyribonucleotides (dNDPs), the essential building blocks of DNA.[2][5] This reaction is the rate-limiting step in the entire de novo DNA synthesis pathway.[5][6]

The Structure and Function of Ribonucleotide Reductase

Human RNR is a heterodimeric enzyme composed of two subunits:

- RRM1 (α subunit): The large catalytic subunit that binds the nucleotide substrates.
- RRM2 (β subunit): The smaller subunit that houses a crucial diferric-tyrosyl radical center. This radical is essential for initiating the catalytic cycle.[4]

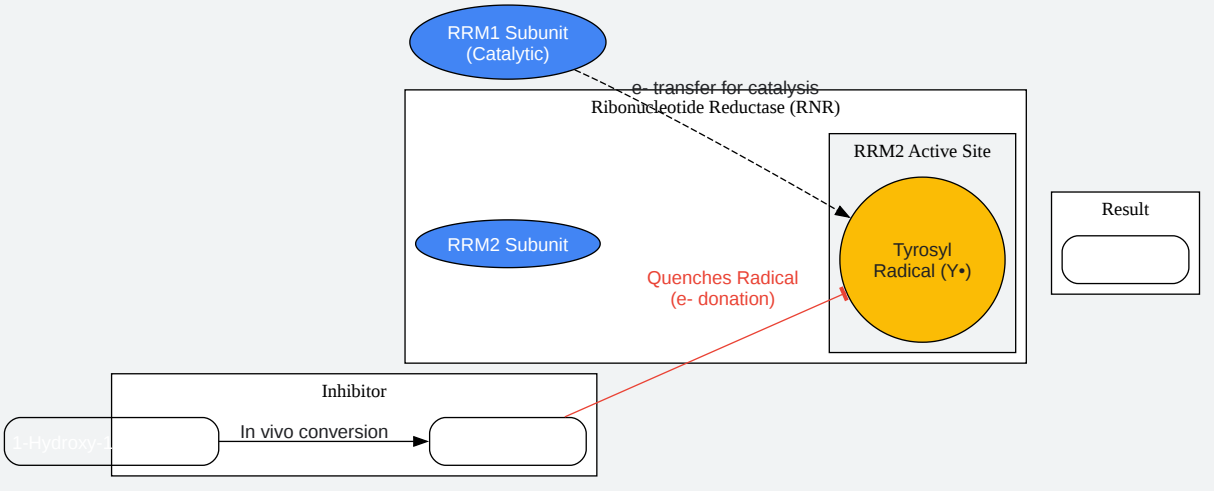
The reaction proceeds through a complex free-radical mechanism. The tyrosyl radical on the RRM2 subunit is absolutely required to oxidize a cysteine residue in the RRM1 active site, which in turn reduces the ribonucleotide substrate.[4]

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The Inhibitory Action of 1-Hydroxy-1-methylurea

The mechanism of inhibition by hydroxyurea and its derivatives is well-established.[7] Following administration, **1-Hydroxy-1-methylurea** is believed to be converted in vivo into a free radical nitroxide.[7] This highly reactive species then directly interacts with the RNR enzyme.

The core inhibitory event is the quenching of the tyrosyl free radical within the RRM2 subunit.[4][7] By donating an electron, the **1-Hydroxy-1-methylurea** radical effectively neutralizes the tyrosyl radical, rendering the RNR enzyme inactive.[4][7] This single action halts the entire catalytic process, as the enzyme can no longer generate the thiyl radical required for ribonucleotide reduction.



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Caption: Inhibition of Ribonucleotide Reductase by **1-Hydroxy-1-methylurea**.

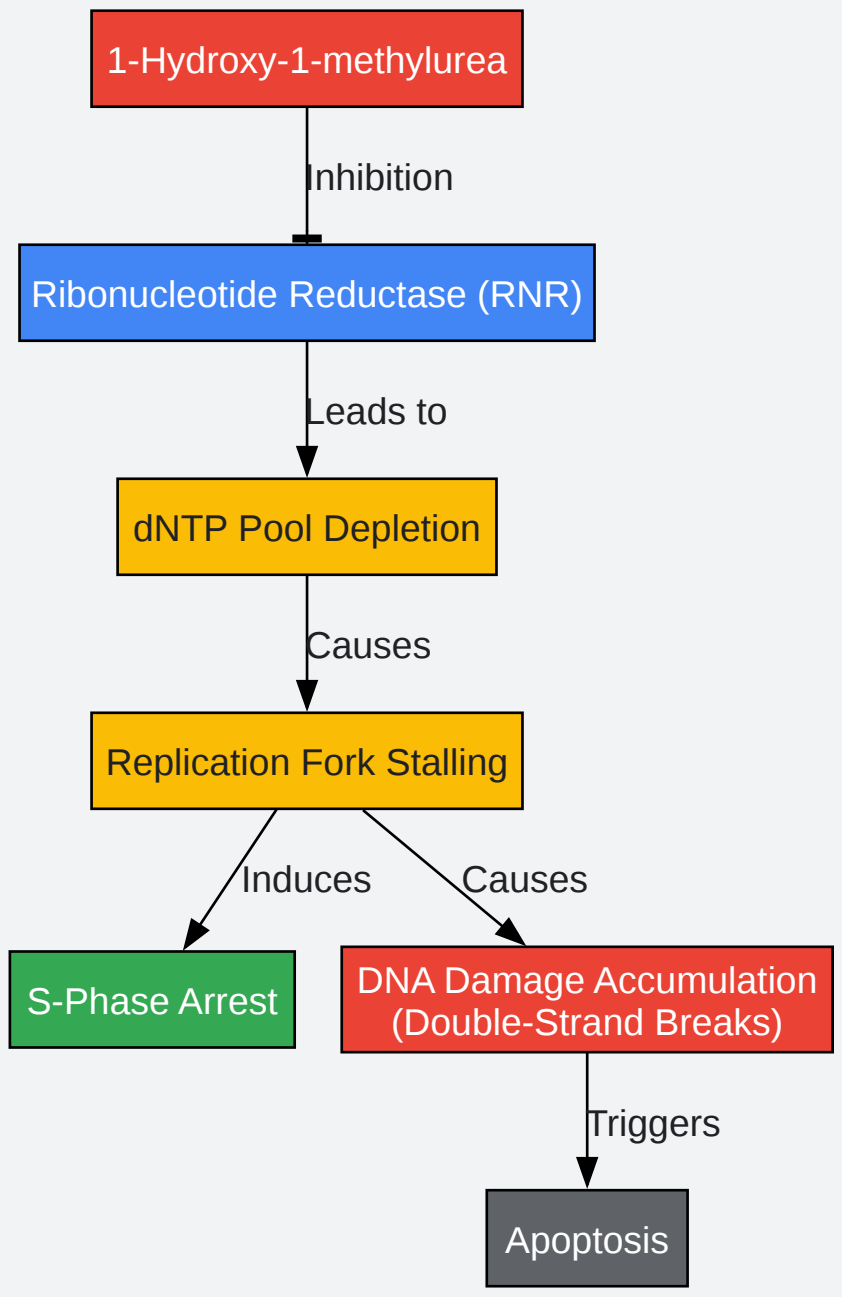
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Downstream Cellular Consequences

The inactivation of RNR triggers a cascade of events within the cell, culminating in cytotoxicity, particularly in rapidly dividing cells.

- Depletion of dNTP Pools: The most immediate effect is a severe reduction in the intracellular pool of deoxyribonucleoside triphosphates (dNTPs).[4][8]
- Replication Fork Stalling: As the supply of dNTPs dwindles, DNA polymerases are unable to continue synthesizing new DNA strands, leading to the stalling of replication forks during the S phase of the cell cycle.[4]
- S-Phase Arrest: The cell's checkpoint machinery detects this replication stress and halts the cell cycle in the S phase to prevent the propagation of incompletely replicated DNA.[2][4]
- DNA Damage and Apoptosis: Prolonged replication stress and the accumulation of stalled forks can lead to the collapse of these structures, causing DNA double-strand breaks.[4] This accumulation of DNA damage ultimately triggers programmed cell death (apoptosis).[8]

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Caption: Cellular cascade following RNR inhibition by **1-Hydroxy-1-methylurea**.

Experimental Validation: A Methodological Framework

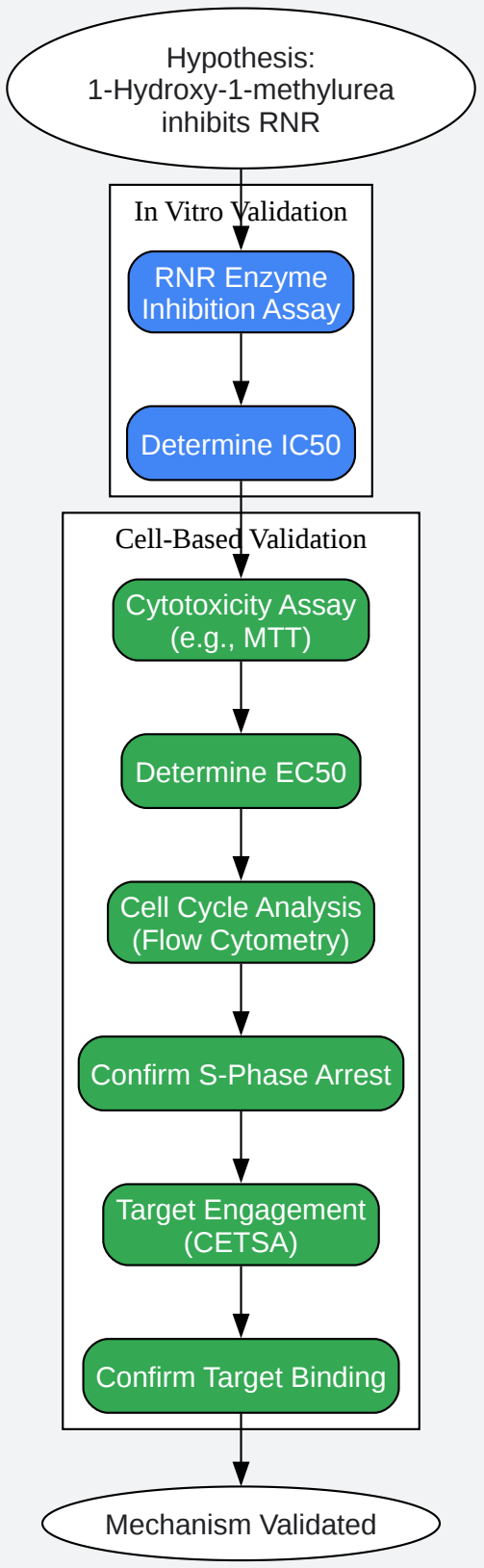
Validating the mechanism of action requires a multi-faceted approach, moving from enzymatic assays to cell-based systems.

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Experimental Workflow Overview

The logical progression of experiments involves confirming enzymatic inhibition, quantifying cellular impact, and verifying target engagement within the cell.

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Caption: Experimental workflow for validating the mechanism of action.

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Protocol: Cell Viability Assay (MTT)

This protocol determines the concentration of **1-Hydroxy-1-methylurea** that inhibits cell growth by 50% (EC_{50}).

- Cell Seeding: Plate a cancer cell line (e.g., HeLa or L1210) in a 96-well plate at a density of 5,000-10,000 cells per well. Allow cells to adhere overnight.
- Compound Treatment: Prepare a serial dilution of **1-Hydroxy-1-methylurea** in culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include vehicle-only (e.g., DMSO) and untreated controls.
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO_2.
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours. Viable cells with active metabolism will convert MTT into a purple formazan product.
- Solubilization: Add 100 µL of solubilization solution (e.g., DMSO or a 0.01 M HCl solution with 10% SDS) to each well to dissolve the formazan crystals.
- Measurement: Read the absorbance at 570 nm using a microplate reader.
- Analysis: Normalize the absorbance values to the vehicle control and plot the cell viability against the log of the compound concentration. Use a non-linear regression model to calculate the EC_{50} value.

Protocol: Cell Cycle Analysis via Flow Cytometry

This protocol quantifies the distribution of cells in different phases of the cell cycle, revealing the S-phase arrest.

- Treatment: Seed cells in 6-well plates and treat with **1-Hydroxy-1-methylurea** at concentrations around the determined EC_{50} value for 18-24 hours.
- Cell Harvest: Harvest the cells by trypsinization, wash with cold PBS, and collect the cell pellet by centrifugation.

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- Fixation: Resuspend the cell pellet gently in 1 mL of ice-cold 70% ethanol while vortexing slowly to prevent clumping. Fix the cells overnight at -20°C.
- Staining: Centrifuge the fixed cells, discard the ethanol, and wash with PBS. Resuspend the pellet in a staining solution containing Propidium Iodide (PI) and RNase A.
- Incubation: Incubate in the dark at room temperature for 30 minutes.
- Data Acquisition: Analyze the samples using a flow cytometer. PI intercalates with DNA, and its fluorescence intensity is directly proportional to the DNA content.
- Analysis: Use cell cycle analysis software (e.g., ModFit LT™, FlowJo™) to deconvolute the DNA content histograms and quantify the percentage of cells in the G_0/G_1, S, and G_2/M phases. Compare the distribution of treated cells to untreated controls to identify accumulation in the S phase.

Summary and Future Perspectives

1-Hydroxy-1-methylurea acts as a potent antineoplastic agent through a well-defined mechanism: the direct inhibition of ribonucleotide reductase.[1][4] By quenching a critical tyrosyl radical, it halts the production of DNA building blocks, leading to replication stress, S-phase cell cycle arrest, and eventual cell death.[4][7] While this makes it an effective cytotoxic agent, future research could focus on enhancing its therapeutic index. Investigating its synergy with other DNA damaging agents or checkpoint inhibitors could yield promising combination therapies.[7] Furthermore, exploring potential off-target effects, such as the inhibition of other DNA repair enzymes like FEN1 by related N-hydroxyurea compounds, may reveal additional mechanisms and therapeutic opportunities.[9]

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